

# Chemical and physical properties of 2,3,3-Trimethylbenzoindolenine

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## Compound of Interest

Compound Name: 2,3,3-Trimethylbenzoindolenine

Cat. No.: B1329958

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## An In-depth Technical Guide to Trimethylbenzoindolenine Isomers

Disclaimer: The term "**2,3,3-Trimethylbenzoindolenine**" is ambiguous and can refer to several isomers. This guide provides a detailed overview of the most probable candidates based on available scientific literature: 1,1,2-Trimethyl-1H-benzo[e]indole and 2,3,3-Trimethyl-3H-benzo[g]indole. A section on the closely related and frequently cited 2,3,3-Trimethylindolenine is also included for comparative purposes.

This document is intended for researchers, scientists, and drug development professionals, providing comprehensive data on the chemical and physical properties, synthesis, and potential applications of these compounds.

### 1,1,2-Trimethyl-1H-benzo[e]indole

Also known as 2,3,3-Trimethyl-4,5-benzo-3H-indole, this compound is a key precursor in the synthesis of various functional molecules, particularly cyanine dyes.<sup>[1]</sup> Its trimethyl substitution enhances the stability and solubility of its derivatives.<sup>[1]</sup>

## Chemical and Physical Properties

A summary of the key chemical and physical properties of 1,1,2-Trimethyl-1H-benzo[e]indole is presented below.

Property	Value	Source
CAS Number	41532-84-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>15</sub> H <sub>15</sub> N	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	209.29 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Melting Point	111-117 °C	<a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	333.7 °C at 760 mmHg	<a href="#">[3]</a>
Density	1.06 g/cm <sup>3</sup>	<a href="#">[3]</a>
Water Solubility	Insoluble (at 20 °C)	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Yellow to brown crystalline powder	<a href="#">[4]</a>
InChIKey	WJZSZXCWMATYFX-UHFFFAOYSA-N	<a href="#">[1]</a>

## Spectroscopic Data

Spectrum Type	Key Features/Notes	Source
$^1\text{H}$ NMR	Representative chemical shifts for a derivative include aromatic protons at 7.0-8.5 ppm, N-CH <sub>2</sub> at 4.2-4.5 ppm, C(CH <sub>3</sub> ) <sub>2</sub> at 1.6-1.8 ppm, and 2-CH <sub>3</sub> at 2.5-2.8 ppm. Specific shifts vary with the exact derivative and solvent.	[1]
FT-IR	Characteristic absorption bands for derivatives provide information on the vibrational frequencies of different chemical bonds.	[1]
Mass Spectrometry	MS-MS data is available, showing characteristic fragmentation patterns.	[2]
UV-Vis Absorption	The UV-Vis absorption spectra of derivative dyes have been studied in various solvents.	[1]

## Synthesis

The synthesis of the 1,1,2-trimethyl-1H-benzo[e]indole core can be achieved through various strategic routes, typically involving the formation of the indole ring system followed by or concurrent with methylation.[1] Alkylation of indole derivatives is a key step.[1]

## Applications

This compound is a crucial building block in several areas of chemical research.[1] It is a key precursor in the synthesis of a wide range of functional molecules, most notably cyanine dyes.[1]

## 2,3,3-Trimethyl-3H-benzo[g]indole

This isomer of trimethylbenzoindolenine is less commonly cited in the literature compared to the benzo[e] variant.

## Chemical and Physical Properties

Property	Value	Source
CAS Number	74470-85-2	[5]
Molecular Formula	C <sub>15</sub> H <sub>15</sub> N	[5]
Molecular Weight	209.29 g/mol	[5][6]
Melting Point	70-71 °C	[5]
Boiling Point	127 °C at 0.5 mmHg	[5]

## Spectroscopic Data

ATR-IR spectral data for 2,3,3-Trimethyl-3H-benzo[g]indole is available.[7]

## 2,3,3-Trimethylindolenine

While not a benzoindolenine, 2,3,3-trimethylindolenine is a closely related and important intermediate, often used in the synthesis of cyanine dyes and other imaging agents.[8][9][10] It is a clear yellow to red-brown liquid.[8][10]

## Chemical and Physical Properties

Property	Value	Source
CAS Number	1640-39-7	[8][10][11][12][13][14][15]
Molecular Formula	C <sub>11</sub> H <sub>13</sub> N	[8][11][13][14][15]
Molecular Weight	159.23 g/mol	[8][11][15]
Melting Point	6-8 °C	[8][11]
Boiling Point	228-229 °C at 744 mmHg	[8][9][10][11][12]
Density	0.992 g/mL at 25 °C	[8][9][10][11][12]
Solubility	Soluble in chloroform, toluene, or dichlorobenzene.	[8][9][10]
Refractive Index	n <sub>20</sub> /D 1.549	[8][9][10][11][12]

## Experimental Protocols: Synthesis

Several methods for the synthesis of 2,3,3-trimethylindolenine have been reported.

### Method 1: Fischer Indole Synthesis

A common method is the Fischer indole synthesis.[16] One approach involves reacting phenylhydrazine with 3-methyl-2-butanone in the presence of an acid catalyst like acetic acid. [16] A microwave-assisted one-pot synthesis has been developed to improve efficiency, reduce reaction times, and minimize environmental impact.[16]

- Procedure: Phenylhydrazine, methyl isobutyl ketone, and acetic acid are mixed and refluxed under microwave radiation (800W) for 20-30 minutes. The solution is then concentrated, cooled, diluted with ethyl acetate, and neutralized with a saturated sodium bicarbonate solution. The organic layer is separated and concentrated to yield the crude product, which can be purified by flash column chromatography.[16]

### Method 2: From Aniline and 3-chloro-3-methylbutane-2-one

This method involves reacting aniline with 3-chloro-3-methylbutane-2-one.[17]

- Procedure: Aniline and 3-chloro-3-methylbutane-2-one are mixed in a molar ratio of 3:1 to 10:1 and reacted at a temperature of 60-120 °C for 2-20 hours. The temperature is then elevated, and the mixture is maintained at the reflux temperature of aniline for 0.5-2 hours to complete the reaction.[17]

## Applications in Research and Development

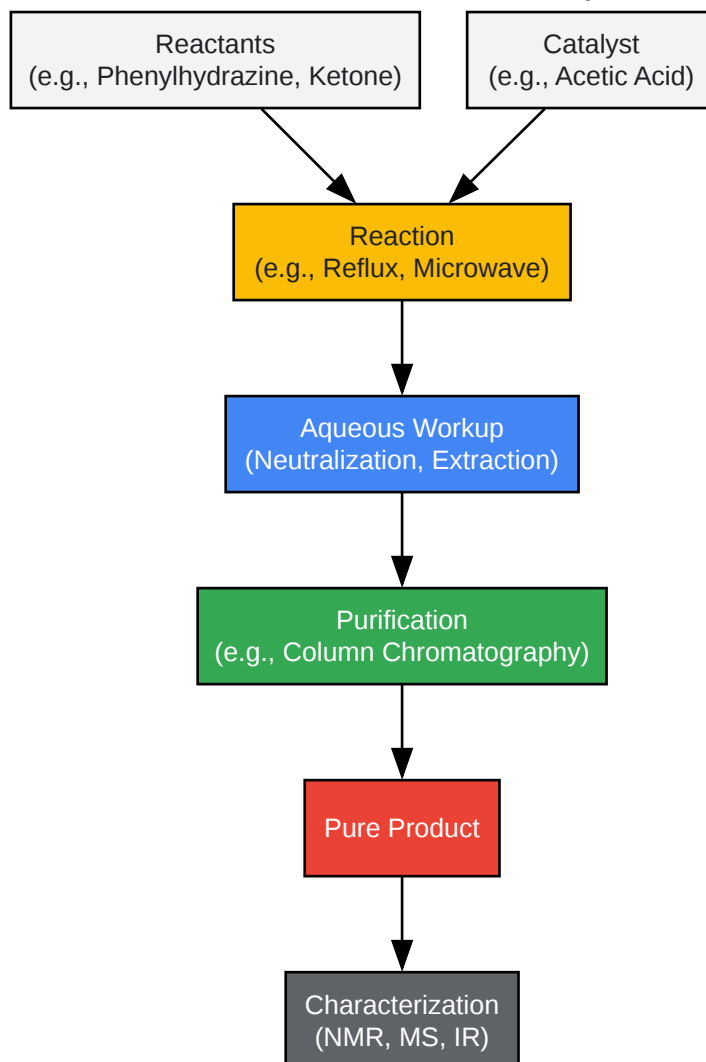
2,3,3-Trimethylindolenine is a significant intermediate for synthesizing photosensitive color-changing agents and conjugated cyanine cationic dyes.[16] These dyes exhibit high fluorescence quantum yield, a tunable absorption wavelength range, and good stability.[16] As fluorescent probes, they have important applications in life sciences, including biochips, DNA sequencing, fluorescence immunoassays, and clinical diagnostics.[16]

## Visualizations

### General Synthesis and Purification Workflow

The following diagram illustrates a general workflow for the synthesis and purification of trimethyl-indolenine derivatives, based on the described experimental protocols.

## General Synthesis and Purification Workflow for Trimethyl-Indolenine Derivatives



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Caption: A generalized workflow for the synthesis and purification of trimethyl-indolenine derivatives.

## Signaling Pathways

Currently, there is no specific information available in the searched literature detailing the involvement of **2,3,3-trimethylbenzoindolenine** or its isomers in specific biological signaling pathways. Their primary role in a drug development context is as building blocks for fluorescent probes and dyes, which can be used to study various biological processes.

## Safety Information

- 1,1,2-Trimethyl-1H-benzo[e]indole: May cause skin, eye, and respiratory irritation.[2]
- 2,3,3-Trimethyl-3H-benzo[g]indole: Causes skin and serious eye irritation.[6]
- 2,3,3-Trimethylindolenine: Irritating to eyes, respiratory system, and skin.[8]

Users should consult the relevant Safety Data Sheets (SDS) for detailed safety and handling information.

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